

GC-MS/MS Application Note: Quantitative Analysis of Methoxychlor-d6

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Compound of Interest

Compound Name: Methoxychlor-d6

Cat. No.: B12392909

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Introduction

Methoxychlor, an organochlorine pesticide, has been used extensively in agriculture and vector control. Due to its persistence in the environment and potential endocrine-disrupting effects, monitoring its presence in various matrices is crucial. Deuterated analogs of target compounds, such as **Methoxychlor-d6**, are frequently employed as internal standards in analytical methods to improve accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis. This application note details a sensitive and selective GC-MS/MS method for the quantitative analysis of **Methoxychlor-d6**. The described protocol is applicable to researchers, scientists, and professionals in drug development and environmental monitoring.

Experimental

Sample Preparation: QuEChERS Method

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction of **Methoxychlor-d6** from a given matrix (e.g., soil, food products).

Protocol:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.

- Vortex for 1 minute to ensure thorough mixing.
- Add the QuEChERS extraction salts (4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the upper acetonitrile layer to a clean tube containing dispersive solid-phase extraction (d-SPE) cleanup sorbent (e.g., 150 mg PSA, 900 mg MgSO_4).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.
- Collect the supernatant and filter through a 0.22 μm syringe filter into an autosampler vial for GC-MS/MS analysis.

GC-MS/MS Analysis

The analysis is performed on a triple quadrupole gas chromatograph-mass spectrometer.

Instrumentation:

- Gas Chromatograph: Agilent 7890B GC (or equivalent)
- Mass Spectrometer: Agilent 7010B Triple Quadrupole GC/MS (or equivalent)
- GC Column: HP-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent

GC Conditions:

Parameter	Value
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.2 mL/min
Oven Program	Initial 150 °C (hold 0 min), ramp to 280 °C at 30 °C/min, hold for 10 min

MS Conditions:

Parameter	Value
Ionization Mode	Electron Ionization (EI)
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Collision Gas	Nitrogen
Detection Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Methoxychlor-d6**:

Based on the known fragmentation of Methoxychlor, the following MRM transitions are proposed for **Methoxychlor-d6**. The precursor ion (m/z 233) is derived from the common fragment of Methoxychlor (m/z 227) with the addition of six deuterium atoms on the methoxy groups.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Methoxychlor-d6	233	175	50	25
Methoxychlor-d6 (Qualifier)	233	115	50	40

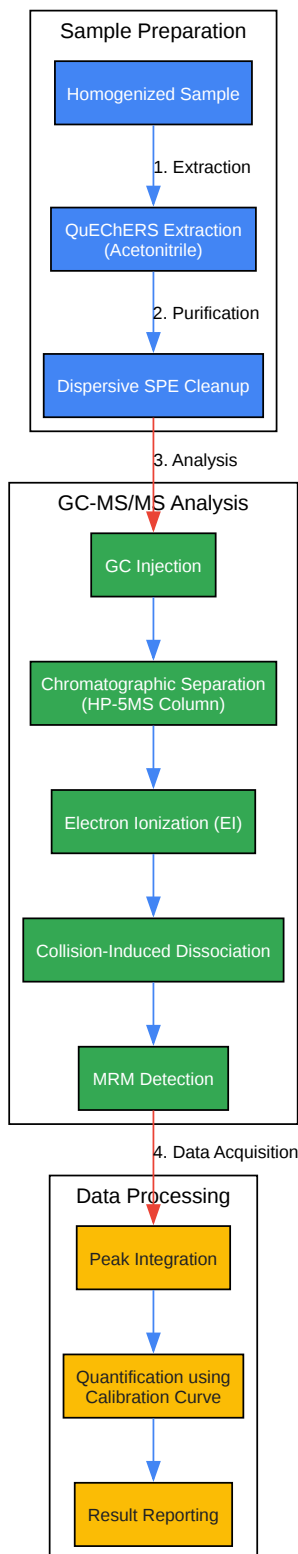
Quantitative Data Summary

The following table summarizes the expected quantitative performance of the GC-MS/MS method for **Methoxychlor-d6**, based on typical validation data for organochlorine pesticides.[\[1\]](#)
[\[2\]](#)

Parameter	Expected Performance
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.1 - 5.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 15.0 ng/mL
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 20%

Experimental Workflow Diagram

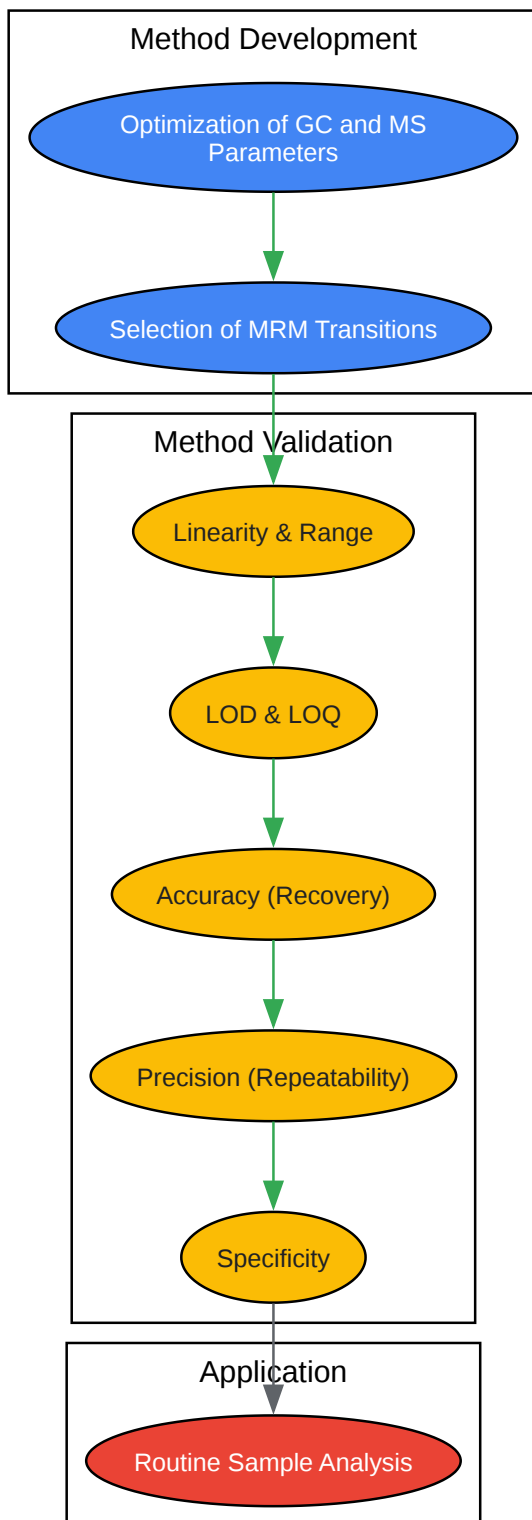
GC-MS/MS Analytical Workflow for Methoxychlor-d6

[Click to download full resolution via product page](#)Caption: GC-MS/MS analytical workflow for **Methoxychlor-d6** determination.

Signaling Pathway/Logical Relationship Diagram

This diagram illustrates the logical relationship of the key steps in developing and validating the GC-MS/MS method.

Method Development and Validation Logic

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Caption: Logical flow for GC-MS/MS method development and validation.

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References

- 1. Validation of analytical methods for organochlorine pesticide detection in shellfish and cephalopods by GC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. agilent.com [agilent.com]
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